

# Personal protective equipment for handling 2-Methyl-2-butene

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## Compound of Interest

Compound Name: 2-Methyl-2-butene

Cat. No.: B146552

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## Essential Safety and Handling Guide for 2-Methyl-2-butene

For Immediate Use by Laboratory and Drug Development Professionals

This guide provides critical safety, handling, and disposal protocols for **2-Methyl-2-butene**, ensuring the protection of researchers and the integrity of experimental work. Adherence to these procedures is mandatory for maintaining a safe laboratory environment.

### I. Chemical Safety and Hazard Information

**2-Methyl-2-butene** is a highly flammable liquid and vapor that poses several health risks.[1][2][3] It is harmful if swallowed and may be fatal if it enters the airways.[1][4] It causes skin irritation and may cause drowsiness or dizziness.[1][4] Furthermore, it is suspected of causing genetic defects and cancer.[1][4]

Table 1: Quantitative Data for **2-Methyl-2-butene**

| Property             | Value                            | Source |
|----------------------|----------------------------------|--------|
| CAS Number           | 513-35-9                         | [3]    |
| Molecular Formula    | C5H10                            | [1]    |
| Boiling Point        | 38 °C                            | [5]    |
| Flash Point          | -45 °C                           | [6]    |
| Density              | 0.662 g/cm <sup>3</sup> at 20 °C | [3]    |
| Vapor Pressure       | 509 hPa at 20 °C                 | [5]    |
| Ignition Temperature | 290 °C                           | [5]    |

## II. Personal Protective Equipment (PPE)

Strict adherence to the following PPE requirements is essential to minimize exposure and ensure personal safety.

Table 2: Required Personal Protective Equipment (PPE)

| Body Part                             | Required PPE  | Specifications and Remarks  |
|---------------------------------------|---|---|
| Eyes/Face                             | Safety Goggles with Side Shields                          | Must conform to EN 166 (EU) or NIOSH (US) standards.[7]   |
| Skin/Hands                            | Chemical-Resistant Gloves                                 | The glove material must be impermeable and resistant to the product.[3]   |
| Flame-Resistant & Impervious Clothing | To protect against fire hazards and chemical splashes.[7] |   |
| Respiratory                           | Full-Face Respirator                                      | Required if exposure limits are exceeded or if irritation is experienced.[7] Use a properly fitted, air-purifying or air-fed respirator.[8] |

## III. Safe Handling and Operational Protocol

### A. Preparation and Handling

- Ventilation: Always handle **2-Methyl-2-butene** in a well-ventilated area or under a chemical fume hood.[7][9]
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[3][7] Smoking is strictly prohibited in the handling area.[1]
- Equipment: Use explosion-proof electrical, ventilating, and lighting equipment.[3][7] All equipment used when handling the product must be grounded to prevent static discharge.[2] Use only non-sparking tools.[2][7]
- Personal Hygiene: Wash hands thoroughly after handling.[7][8] Do not eat, drink, or smoke when using this product.[1][7]

### B. Storage

- Container: Keep the container tightly closed in a dry, cool, and well-ventilated place.[1][7]
- Incompatibilities: Store away from strong oxidizing agents.[2][7]

### C. Accidental Release Measures

- Evacuation: Evacuate personnel to a safe area.
- Ignition Sources: Remove all sources of ignition.[7]
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not let the chemical enter drains.[7]
- Clean-up: Absorb the spillage with non-combustible absorbent material (e.g., sand, earth, diatomaceous earth) and place it in a container for disposal according to local regulations.[1][2]

## IV. First Aid Measures

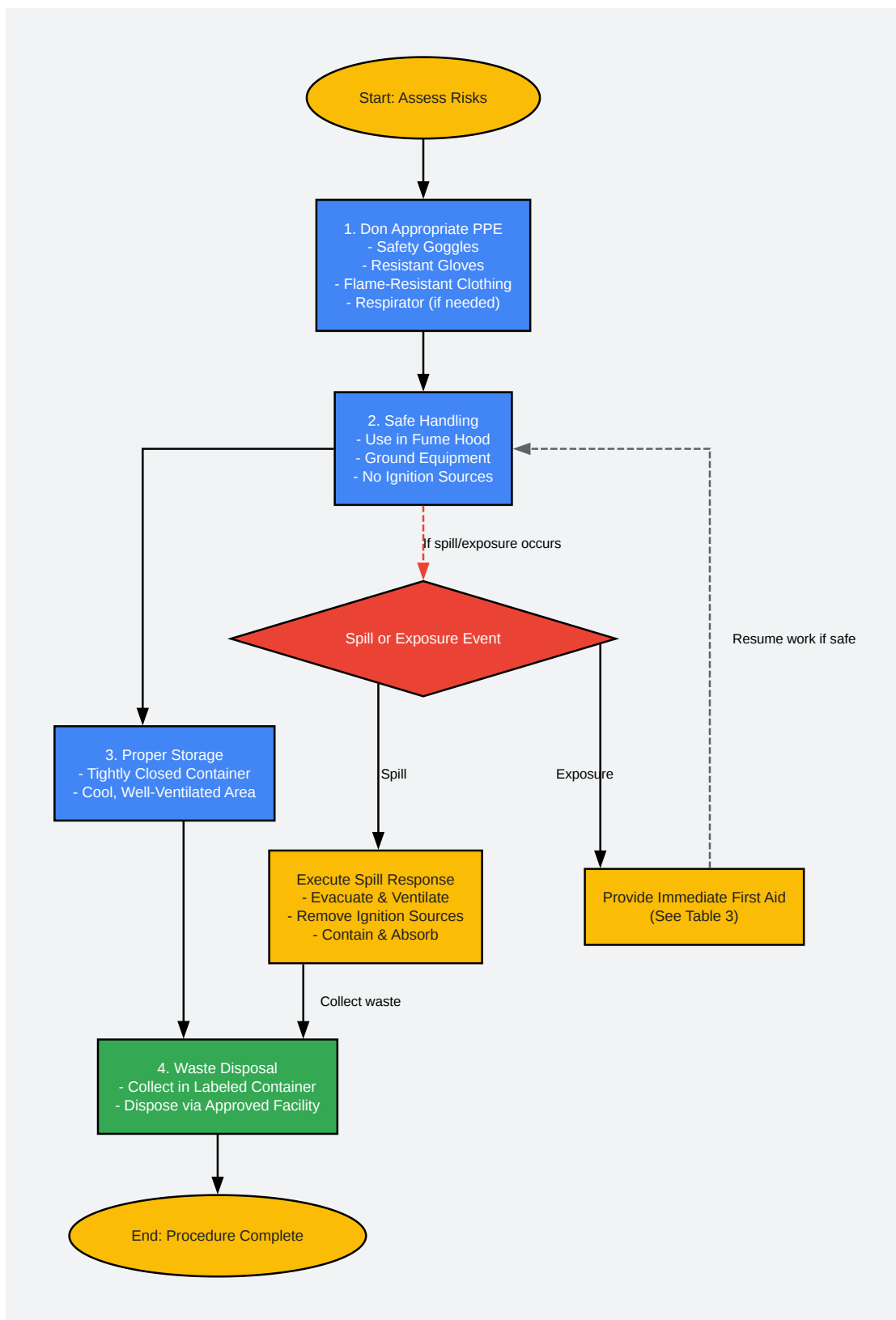
Table 3: First Aid Procedures for **2-Methyl-2-butene** Exposure

| Exposure Route | First Aid Procedure  |
|----------------|--|
| Inhalation     | Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[7]                         |
| Skin Contact   | Take off immediately all contaminated clothing. Rinse the affected areas with plenty of water.[1][7] If skin irritation occurs, get medical help.[7]                                 |
| Eye Contact    | Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4] Seek immediate medical attention from an ophthalmologist.[4] |
| Ingestion      | Do NOT induce vomiting.[1][7] Get emergency medical help immediately.[7] If swallowed, immediately call a POISON CENTER or doctor. [1][4]  |

## V. Disposal Plan

Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[1][7] Do not dispose of together with household garbage, and do not allow the product to reach the sewage system.[3]

## VI. Workflow Diagram



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Caption: Workflow for Safely Handling **2-Methyl-2-butene**.

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